

# Comprehensive literature review of 5-Methylisophthalic acid research

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## Compound of Interest

Compound Name: 5-Methylisophthalic acid

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## A Comprehensive Technical Review of 5-Methylisophthalic Acid

### Introduction

**5-Methylisophthalic acid** (5-MIP), also known as uvitic acid, is an aromatic organic compound with the chemical formula  $C_9H_8O_4$ .<sup>[1][2]</sup> Structurally, it is characterized by a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and a methyl group at position 5.<sup>[1]</sup> At room temperature, it exists as a white to off-white crystalline solid.<sup>[1]</sup> First synthesized in the mid-20th century, 5-MIP has become a valuable building block in polymer chemistry and materials science, primarily for its role as a ligand in coordination polymers and as a monomer in the synthesis of specialty resins and polyesters.<sup>[1]</sup> This document provides an in-depth review of the research on **5-Methylisophthalic acid**, covering its physicochemical properties, synthesis, applications, and known biological activities. It is intended for researchers, scientists, and professionals in drug development and materials science.

### Physicochemical Properties

**5-Methylisophthalic acid** is sparingly soluble in water but can be dissolved in other organic solvents.<sup>[1]</sup> Its key properties are summarized in the table below.

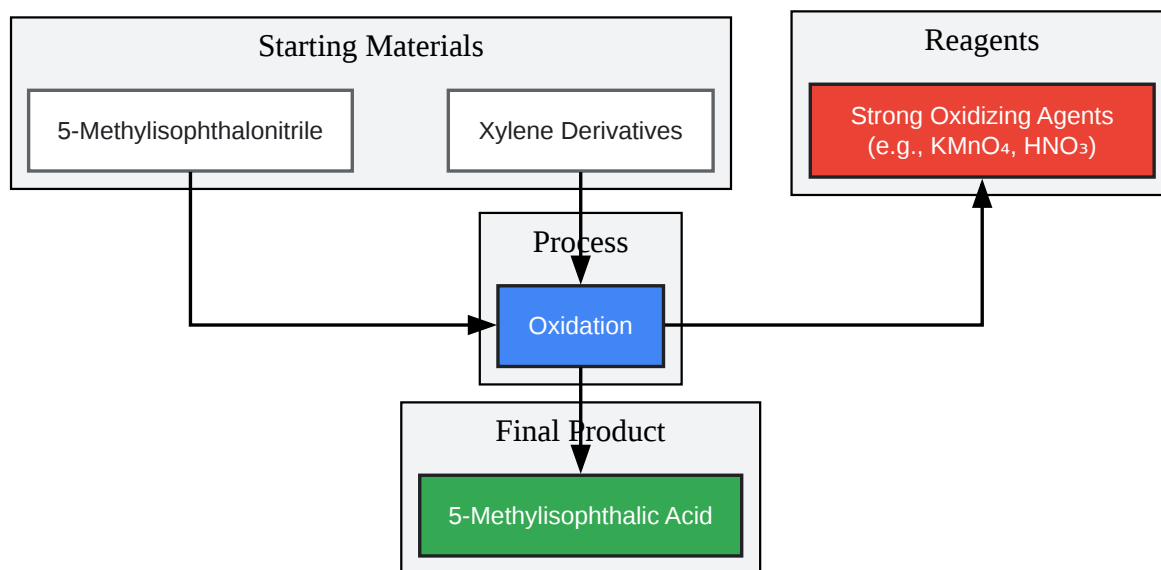
Property	Value	Source(s)
IUPAC Name	5-methylbenzene-1,3-dicarboxylic acid	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	Uvitic acid, 5-Methyl-1,3-benzenedicarboxylic acid	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	499-49-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	180.159 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline powder/solid	<a href="#">[1]</a>
Melting Point	295 - 303 °C	<a href="#">[5]</a>
pKa	3.60 ± 0.10 (Predicted)	<a href="#">[1]</a>
Solubility	Sparingly soluble in water	<a href="#">[1]</a>
InChI Key	PMZBHPUNQNKBOA-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis and Characterization

The primary synthesis of **5-Methylisophthalic acid** is not from natural sources but is entirely synthetic.[\[1\]](#) The most common industrial preparation involves the oxidation of xylene derivatives or related precursors.[\[1\]](#)

## General Synthesis Workflow

The synthesis of 5-MIP typically involves the oxidation of a methyl-substituted aromatic precursor. This process converts the methyl groups on the ring to carboxylic acid groups while preserving the desired methyl group at the 5-position.



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Caption: General synthesis workflow for **5-Methylisophthalic acid**.

## Experimental Protocols

### 1. Synthesis via Oxidation of 5-Methylisophthalonitrile

This protocol describes a common laboratory-scale synthesis method.<sup>[1]</sup>

- Materials: 5-methylisophthalonitrile, potassium permanganate (KMnO<sub>4</sub>) or nitric acid (HNO<sub>3</sub>), water, hydrochloric acid (HCl).
- Procedure:
  - Dissolve or suspend 5-methylisophthalonitrile in an aqueous solution.
  - Under controlled temperature conditions, slowly add a strong oxidizing agent such as potassium permanganate.
  - Heat the mixture to reflux for several hours to ensure the reaction goes to completion. The progress can be monitored by techniques like Thin Layer Chromatography (TLC).

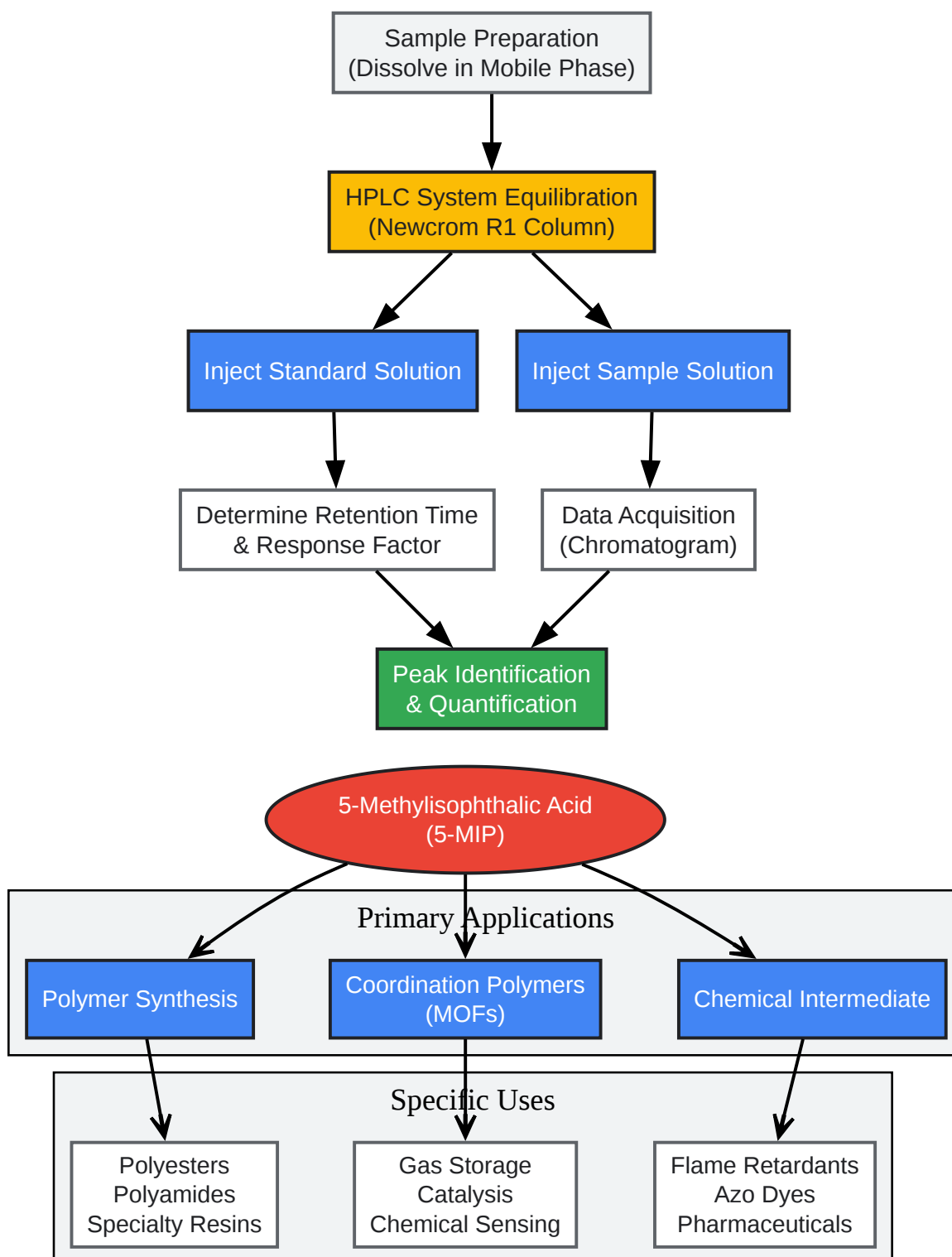
- After the reaction is complete, cool the mixture and filter off any solid byproducts (e.g., manganese dioxide if  $\text{KMnO}_4$  was used).
- Acidify the filtrate with a strong acid like HCl to precipitate the **5-Methylisophthalic acid** product.
- Collect the resulting white solid by filtration, wash with cold water to remove impurities, and dry under a vacuum.
- Recrystallization from a suitable solvent (e.g., ethanol/water mixture) can be performed for further purification.

## 2. HPLC Analysis Method

This protocol outlines a method for the analysis and purification of 5-MIP.[\[4\]](#)

- Column: Newcrom R1 reverse-phase (RP) HPLC column.
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[\[4\]](#)
- Detection: UV detection at a suitable wavelength for aromatic carboxylic acids (e.g., 254 nm).
- Procedure:
  - Prepare a standard solution of **5-Methylisophthalic acid** of known concentration in the mobile phase.
  - Prepare the sample solution by dissolving the test material in the mobile phase.
  - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
  - Inject the standard solution to determine the retention time and response factor.
  - Inject the sample solution.

- Identify the 5-MIP peak in the sample chromatogram by comparing its retention time with that of the standard. Quantify using the peak area. This method is scalable for preparative separation to isolate impurities.[4]



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## References

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